

Performance Showdown: C.I. Pigment Violet 32 vs. Quinacridone Violet (PV 19)

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Compound of Interest

Compound Name: C.I. Pigment Violet 32

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A Comparative Guide for Researchers and Formulation Scientists

In the vast spectrum of violet pigments, **C.I. Pigment Violet 32** and Quinacridone Violet (C.I. Pigment Violet 19) are two prominent choices, each offering a unique profile of properties suitable for a range of applications. This guide provides a detailed comparison of their performance characteristics, supported by available data, to aid researchers, scientists, and drug development professionals in making informed formulation decisions.

Chemical and Physical Properties at a Glance

| Property | C.I. Pigment Violet 32 | Quinacridone Violet (PV 19) |
|-------------------|------------------------|-----------------------------|
| C.I. Name | Pigment Violet 32 | Pigment Violet 19 |
| C.I. Number | 12517 | 73900 |
| Chemical Class | Single Azo | Quinacridone |
| CAS Number | 12225-08-0 | 1047-16-1 |
| Molecular Formula | C27H24N6O7S | C20H12N2O2 |
| Molecular Weight | 576.58 g/mol [1][2] | 312.33 g/mol [3] |
| Color | Reddish-purple[1][2] | Red to Violet[4][5] |

Performance Characteristics: A Quantitative Comparison

The selection of a pigment is often dictated by its fastness properties. Below is a summary of the key performance indicators for both pigments.

| Performance Parameter | C.I. Pigment Violet 32 | Quinacridone Violet (PV 19) |
|-----------------------|------------------------|-----------------------------|
| Lightfastness (BWS) | 8[2][6] | 7-8[4][7] |
| Heat Resistance | 250°C[2][6] | 250°C[3] |
| Acid Resistance | 5 (Excellent)[1] | 5 (Excellent)[4][7] |
| Alkali Resistance | 5 (Excellent)[1] | 5 (Excellent)[4][7] |
| Oil Resistance | - | 5 (Excellent)[3] |
| Water Resistance | - | 5 (Excellent)[3] |

Note: Lightfastness is rated on the Blue Wool Scale (BWS) from 1 (very poor) to 8 (excellent). Resistance to chemicals is typically rated on a scale of 1 (poor) to 5 (excellent).

In-Depth Performance Analysis

C.I. Pigment Violet 32, a member of the azo family, exhibits outstanding lightfastness with a rating of 8 on the Blue Wool Scale.[2][6] Its thermal stability is also noteworthy, with a heat resistance of up to 250°C.[2][6] This makes it a suitable candidate for applications requiring high durability and resistance to fading. It is commonly used in paints, printing inks, and plastics such as PVC and polyolefins.[1][8]

Quinacridone Violet (PV 19) is a high-performance pigment renowned for its overall excellent fastness properties.[3] It demonstrates very good to excellent lightfastness (7-8) and maintains its stability at temperatures up to 250°C.[3][4][7] A key advantage of PV 19 is its exceptional resistance to a wide range of chemicals, including acids and alkalis, as well as water and oil.[3][4][7] Quinacridone Violet exists in different crystal forms, primarily beta (β) and gamma (γ), which can influence its color and transparency.[9] The beta form typically provides a reddish-

purple hue, while the gamma form can range from a red to a violet shade.[9] This versatility makes it a popular choice in a broad array of applications, including automotive paints, industrial coatings, inks, plastics, and even artist colors in various media like acrylics, oils, and watercolors.[4][10][11]

Experimental Protocols

While specific experimental details from the cited sources are not provided, the performance data presented are typically generated using standardized industry-accepted methodologies.

Lightfastness Testing: This is commonly evaluated using ASTM D4303, which involves exposing pigmented samples to a controlled light source, such as a xenon arc lamp, that simulates natural sunlight. The degree of color change is then assessed by comparing the exposed sample to an unexposed control, with the results rated against the Blue Wool Scale.

Heat Stability Testing: This is determined by incorporating the pigment into a polymer or coating and then subjecting the material to a series of increasing temperatures for a specified duration. The temperature at which a noticeable color change occurs is reported as the heat stability limit.

Chemical Resistance Testing: This involves immersing a pigmented panel or plastic chip in various chemical solutions (e.g., acids, alkalis, solvents) for a set period. The sample is then rinsed and evaluated for any changes in color, gloss, or surface integrity. The resistance is rated on a scale of 1 to 5, where 5 indicates no change.

Decision Pathway for Pigment Selection

The choice between **C.I. Pigment Violet 32** and Quinacridone Violet (PV 19) depends on the specific requirements of the application. The following diagram illustrates a simplified decision-making workflow.

A simplified workflow for selecting between **C.I. Pigment Violet 32** and Quinacridone Violet (PV 19).

Conclusion

Both **C.I. Pigment Violet 32** and Quinacridone Violet (PV 19) are high-quality pigments offering excellent lightfastness and heat stability. **C.I. Pigment Violet 32** stands out for its top-tier lightfastness, making it an ideal choice for applications where color stability under prolonged light exposure is critical. Quinacridone Violet (PV 19), on the other hand, offers a more comprehensive package of excellent fastness properties, including superior chemical resistance, and greater versatility across a wider range of systems. The final selection should be guided by a thorough evaluation of the performance requirements of the intended application.

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